

# Chemical properties and structure of the Ferroin complex

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## Compound of Interest

Compound Name: *Ferroin*

Cat. No.: *B110374*

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An In-depth Technical Guide to the **Ferroin** Complex

## Introduction

**Ferroin**, formally known as tris(1,10-phenanthroline)iron(II) sulfate ( $[\text{Fe}(\text{o-phen})_3]\text{SO}_4$ ), is a coordination compound of significant importance in analytical chemistry and various research fields.[1][2][3] The active component is the intensely colored cation,  $[\text{Fe}(\text{o-phen})_3]^{2+}$ , which functions as a potent chromophore and redox-active species.[2][3] This complex is renowned for its application as a redox indicator, particularly in titrations like cerimetry, owing to its sharp, rapid, and reversible color change.[1][4] Its stability and well-defined electrochemical properties also make it a subject of interest in the development of chemical sensors and for visualizing complex dynamic systems, such as the Belousov–Zhabotinsky oscillating reactions.[1][4][5] This guide provides a detailed overview of its structure, core chemical properties, and standardized experimental protocols for its synthesis and application.

## Chemical Structure and Composition

The **ferroin** cation,  $[\text{Fe}(\text{o-phen})_3]^{2+}$ , features a central ferrous iron ( $\text{Fe}^{2+}$ ) ion coordinated by three bidentate ligands of 1,10-phenanthroline (abbreviated as 'phen').[1][6] These ligands arrange themselves around the iron center to form a highly stable, low-spin octahedral complex with  $D_3$  symmetry.[1] The structures of both the reduced Fe(II) and the oxidized Fe(III) forms are nearly identical, which facilitates the rapid electron transfer that is crucial for its function as a redox indicator.[1]

Table 1: Structural and Compositional Data for the **Ferroin** Complex

Property	Value	Citation(s)
Chemical Formula (Sulfate)	[Fe(C <sub>12</sub> H <sub>8</sub> N <sub>2</sub> ) <sub>3</sub> ]SO <sub>4</sub>	[1][7]
Molar Mass (Sulfate)	692.5 g/mol	[7]
Molar Mass (Cation)	596.27 g/mol	[1][7]
Appearance	Dark red solid or solution	[7][8]
Geometry	Octahedral	[1]
Symmetry Group	D <sub>3</sub>	[1]
Fe-N Bond Distance	197.3 pm	[1]

## Core Chemical and Physical Properties

The utility of **Ferroin** is rooted in its distinct redox and spectroscopic characteristics. The transition between its ferrous (Fe<sup>2+</sup>) and ferric (Fe<sup>3+</sup>) states involves a single, reversible electron transfer, accompanied by a pronounced color change from deep red to a pale blue.[4]  
[5]

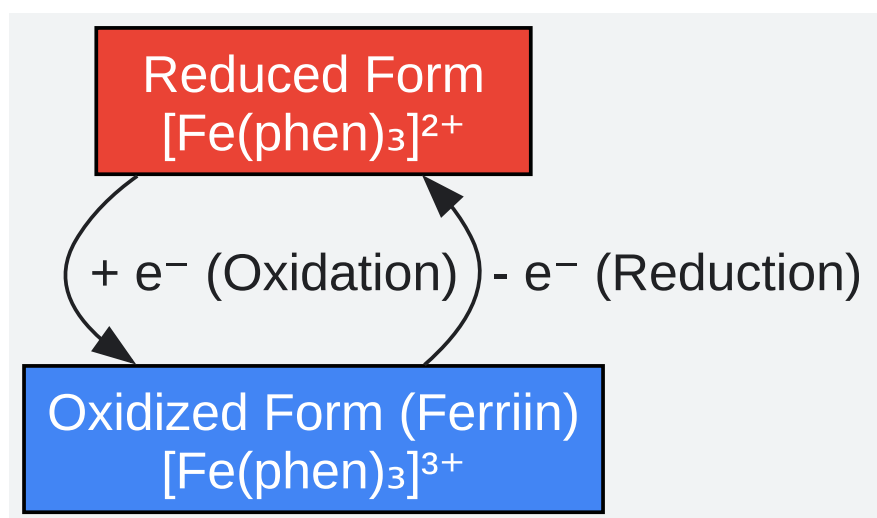
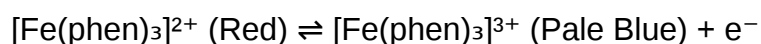
Table 2: Key Quantitative Properties of the **Ferroin** Complex

Property	Value	Conditions	Citation(s)
Redox Potential (E <sup>0</sup> )	+1.06 V	vs. SHE in 1 M H <sub>2</sub> SO <sub>4</sub>	[1][2][7]
Wavelength of Max. Absorbance (λ <sub>max</sub> )	508 - 511 nm	Aqueous solution	[1][4][9]
Molar Absorptivity (ε)	11,000 - 11,100 L·mol <sup>-1</sup> ·cm <sup>-1</sup>	at λ <sub>max</sub>	[9][10][11]
Stability Constant (log K)	20.2 - 21.5	For [Fe(phen) <sub>3</sub> ] <sup>2+</sup> formation	[11][12]
Thermal Stability	Stable in solution up to 60 °C	Aqueous solution	[1][7]

# Key Chemical Reactions and Mechanisms

## Redox Indicator Function

The primary application of **Ferroin** is as a redox indicator. The equilibrium between the reduced and oxidized forms is the basis for this function. The intense red color of the Fe(II) complex allows for easy visual detection, while the pale blue of the Fe(III) form provides a sharp contrast at the titration endpoint.<sup>[13][14]</sup>



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Caption: Reversible redox equilibrium of the **Ferroin** complex.

## Experimental Protocols

### Protocol 1: Synthesis of Ferroin Indicator Solution (0.025 M)

This protocol describes the standard laboratory preparation of a 0.025 M **Ferroin** indicator solution, suitable for titrimetric analysis.<sup>[2][3][13]</sup>

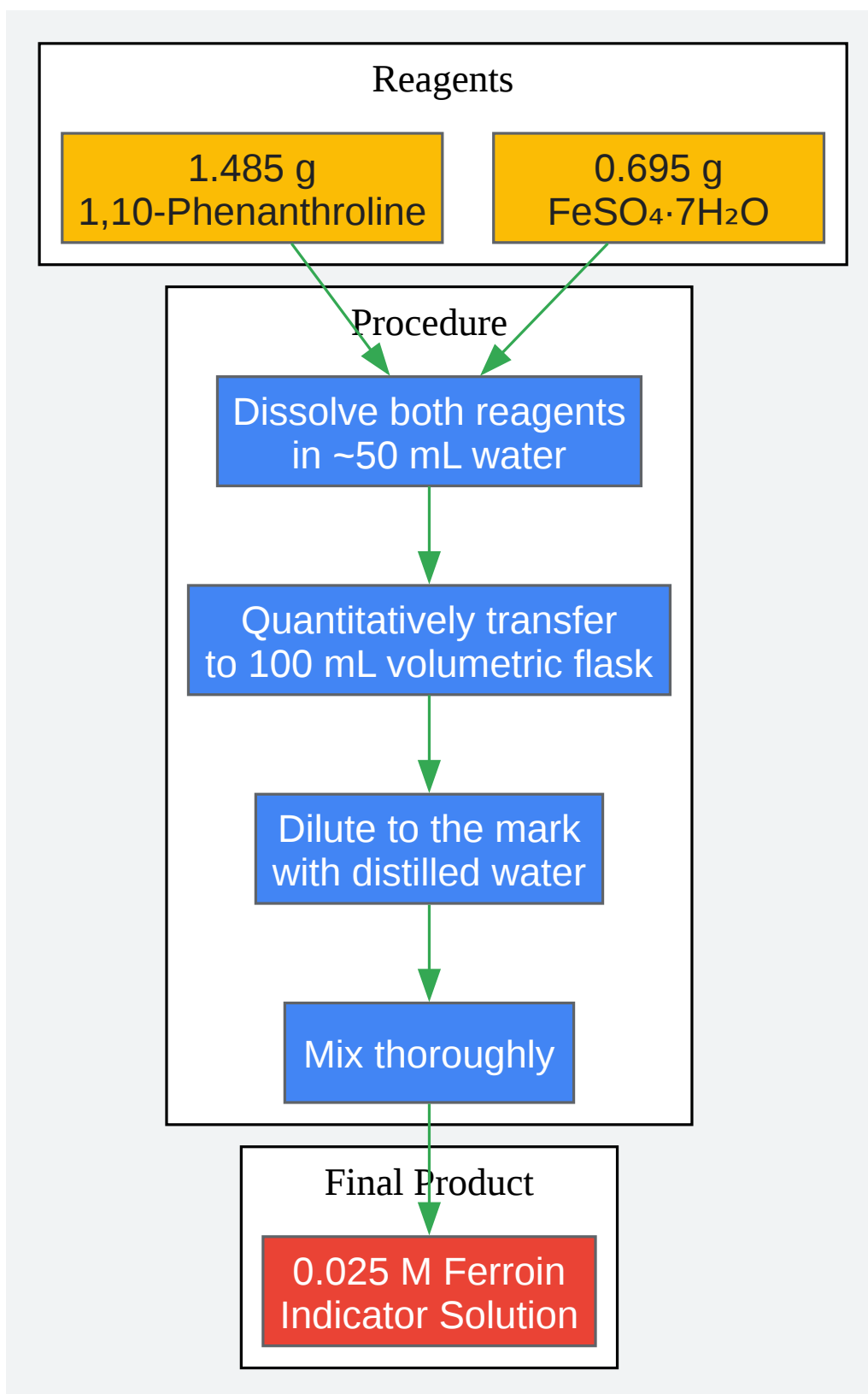
Reagents and Equipment:

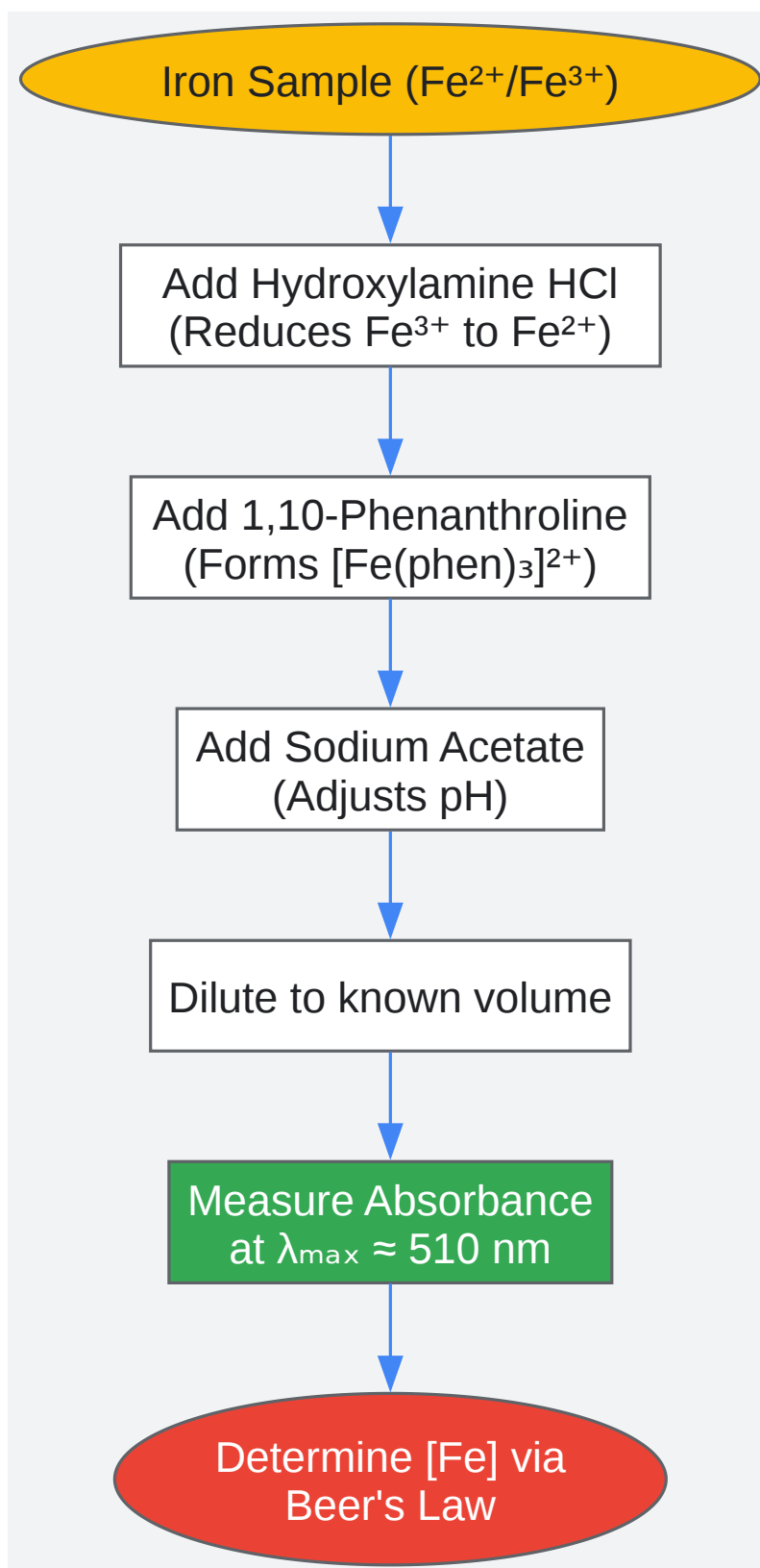
- 1,10-Phenanthroline monohydrate ( $\text{C}_{12}\text{H}_8\text{N}_2 \cdot \text{H}_2\text{O}$ )

- Ferrous sulfate heptahydrate ( $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ )
- Distilled or deionized water
- 100 mL volumetric flask
- Analytical balance
- Beakers and stirring rod

#### Methodology:

- Weigh 1.485 g of 1,10-phenanthroline monohydrate and add it to a beaker containing approximately 50 mL of distilled water.[\[2\]](#)[\[3\]](#)
- Weigh 0.695 g of ferrous sulfate heptahydrate.[\[2\]](#)[\[3\]](#)
- Add the ferrous sulfate to the beaker with the 1,10-phenanthroline solution.
- Stir the mixture until all solids are completely dissolved. The solution will turn a deep red color.[\[13\]](#)
- Carefully transfer the resulting red solution into a 100 mL volumetric flask.
- Rinse the beaker with small portions of distilled water and add the rinsings to the volumetric flask to ensure a complete transfer.
- Dilute the solution to the 100 mL mark with distilled water, cap the flask, and invert it several times to ensure homogeneity.





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